

Proper Disposal of 3-Ethynonane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **3-Ethynonane**

Cat. No.: **B092655**

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This document provides essential safety and logistical information for the proper disposal of **3-Ethynonane**, a flammable and hazardous chemical. Researchers, scientists, and drug development professionals must adhere to these procedures to ensure personal safety and environmental compliance.

Immediate Safety and Handling Precautions

3-Ethynonane is classified as a Flammable Liquid (Category 3), an Aspiration Hazard (Category 1), and Hazardous to the Aquatic Environment (Chronic).[1] Improper handling can lead to fire, serious health issues if ingested or inhaled, and long-term environmental damage.

Before handling **3-Ethynonane**, ensure the following:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[2] In case of inadequate ventilation, use a NIOSH/MSHA approved respirator.[2]
- Ventilation: Always handle **3-Ethynonane** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.[2][3]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[2\]](#)

Quantitative Data and Physical Properties

The following table summarizes the key quantitative data for **3-Ethylnonane**.

Property	Value
GHS Classification	Flammable Liquid (Category 3), Aspiration Hazard (Category 1), Hazardous to the Aquatic Environment (Chronic) [1]
Molecular Formula	C11H24 [1]
Molecular Weight	156.31 g/mol [1]
Boiling Point	188.9 ± 7.0 °C [1]
Density	0.7 ± 0.1 g/cm³ [1]
LogP (Lipophilicity)	6.42 [1]

Step-by-Step Disposal Procedure

The disposal of **3-Ethylnonane** must be carried out in accordance with federal, state, and local regulations. Do not dispose of **3-Ethylnonane** down the drain or in regular trash.

1. Waste Collection and Segregation:

- Collect waste **3-Ethylnonane** in a designated, properly labeled, and leak-proof container.
- The container should be made of a material compatible with organic solvents.
- Do not mix **3-Ethylnonane** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

2. Labeling:

- Clearly label the waste container with "Hazardous Waste," "**3-Ethynonane**," and the associated hazard pictograms (flammable, health hazard, environmental hazard).

3. Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Ensure the storage area is away from ignition sources and incompatible materials, such as strong oxidizing agents.[\[2\]](#)

4. Arrange for Professional Disposal:

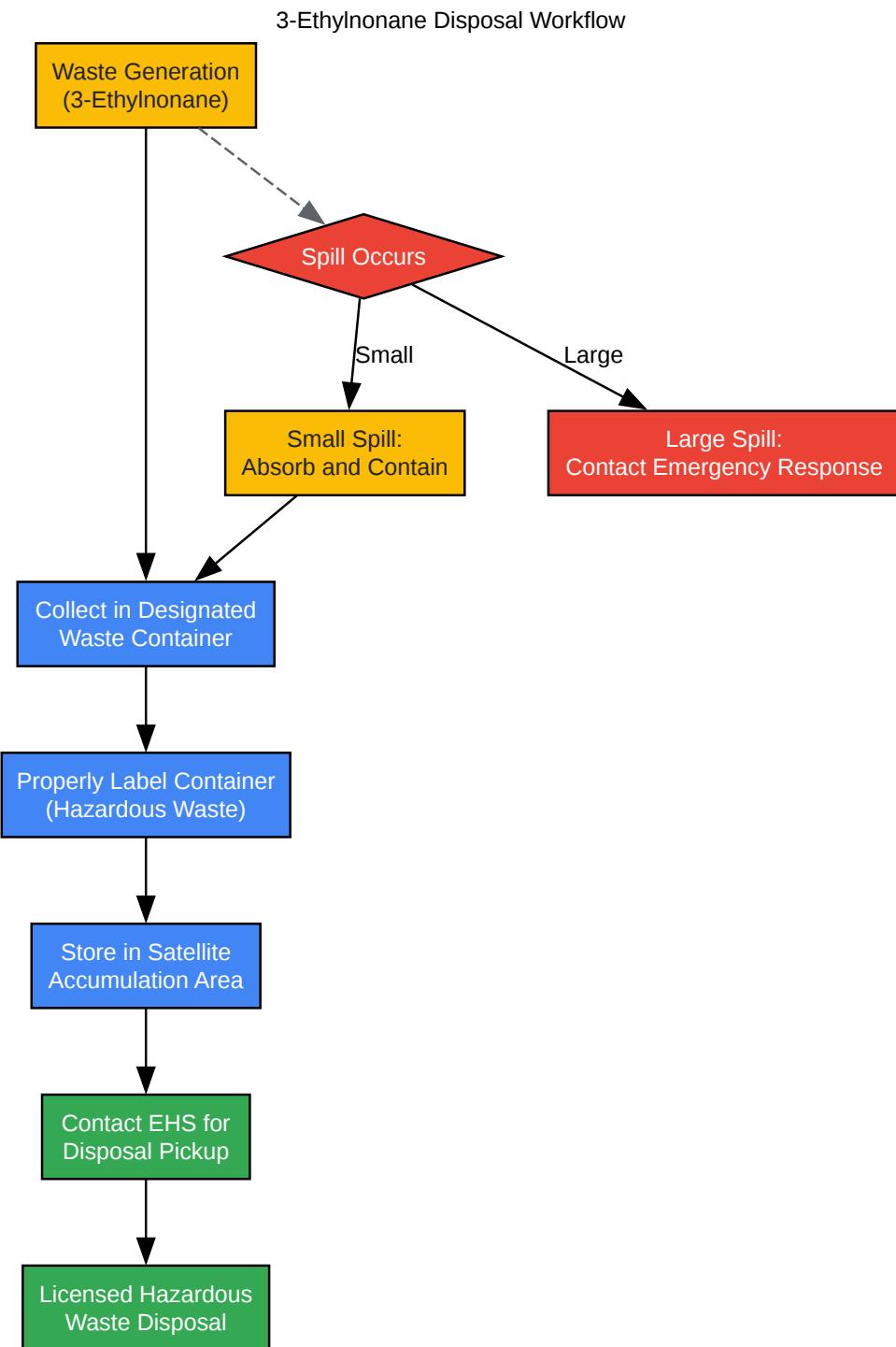
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Provide them with a complete and accurate description of the waste.

5. Spill Response:

- In the event of a spill, evacuate the area and remove all ignition sources.[\[2\]](#)
- Ventilate the area.
- For small spills, absorb the material with an inert absorbent, such as sand or vermiculite.[\[4\]](#)
- Collect the absorbed material using non-sparking tools and place it in a sealed container for disposal as hazardous waste.[\[2\]](#)
- For large spills, contact your institution's emergency response team immediately.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Ethynonane**.



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Caption: Logical workflow for the proper disposal of **3-Ethylnonane**.

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References

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- To cite this document: BenchChem. [Proper Disposal of 3-Ethynonane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b092655#3-ethynonane-proper-disposal-procedures>

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